

# The Ortho-Evra Patch: A Technical Deep Dive into its Discovery and Development

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the discovery and development of the **Ortho-Evra®** contraceptive patch, the first transdermal hormonal contraceptive to gain regulatory approval. This document details the timeline of its creation, the methodologies of pivotal clinical trials, extensive quantitative data on its efficacy and pharmacokinetics, and the underlying molecular signaling pathways of its active components, norelgestromin and ethinyl estradiol.

## A Historical Overview of Transdermal Contraception: The Rise of Ortho-Evra

The concept of transdermal drug delivery, offering a non-invasive and controlled release of medication, gained significant traction in the latter half of the 20th century. The first prescription transdermal patch was approved by the U.S. Food and Drug Administration (FDA) in 1979 for the delivery of scopolamine to treat motion sickness. This paved the way for the development of patches for a variety of therapeutic areas.

The journey of the **Ortho-Evra** patch, developed by Ortho-McNeil Pharmaceutical (a subsidiary of Johnson & Johnson), marked a significant advancement in contraceptive technology. It offered a convenient once-weekly application, potentially improving compliance compared to daily oral contraceptives.

#### Key Development Timeline:

- **Preclinical Development:** The R.W. Johnson Pharmaceutical Research Institute, another subsidiary of Johnson & Johnson, undertook the initial feasibility studies for a transdermal contraceptive system. Preclinical toxicity data from existing oral contraceptives containing norgestimate (of which norelgestromin is the active metabolite) were used as supportive data for the development program.
- **Clinical Development Program:** The extensive clinical development program for **Ortho-Evra** included dose-ranging studies, specialized safety studies, dermal safety studies, and numerous pharmacokinetic and bioavailability studies. The program ultimately involved safety data from 6,254 women.
- **Phase III Clinical Trials:** Three large, multicenter, open-label Phase III studies (CONT-002, -003, and -004) were central to the patch's approval. These studies were designed to assess the contraceptive efficacy, cycle control, and safety of the **Ortho-Evra** patch in healthy women. The trials collectively involved 3,319 women and accumulated over 22,000 cycles of exposure to the patch.
- **FDA Approval:** The New Drug Application (NDA) for the **Ortho-Evra** patch was submitted to the FDA, and it was approved in November 2001.<sup>[1]</sup>
- **Market Launch:** The **Ortho-Evra** patch became available to the public in 2002.<sup>[2]</sup>
- **Discontinuation:** In 2014, Janssen Pharmaceuticals, another Johnson & Johnson company, announced the discontinuation of the **Ortho-Evra** brand in the United States, citing a "business decision." A generic version, Xulane, became available.

## Quantitative Data Summary

The clinical development program for **Ortho-Evra** generated a wealth of quantitative data on its efficacy, pharmacokinetics, and safety. These data are summarized in the tables below for easy

comparison.

**Table 1: Contraceptive Efficacy of the Ortho-Evra Patch (Pooled Data from Three Phase III Trials)**

| Efficacy Measure                                               | Value (95% Confidence Interval) |
|----------------------------------------------------------------|---------------------------------|
| Overall Pearl Index                                            | 0.88 (0.44 - 1.33)              |
| Method Failure Pearl Index                                     | 0.70 (0.31 - 1.10)              |
| Overall Pregnancy Rate (Life Table Analysis, 13 Cycles)        | 0.8% (0.3% - 1.3%)              |
| Method Failure Pregnancy Rate (Life Table Analysis, 13 Cycles) | 0.6% (0.2% - 0.9%)              |

The Pearl Index represents the number of pregnancies per 100 woman-years of use.

**Table 2: Pharmacokinetic Parameters of Norelgestromin (NGMN) and Ethinyl Estradiol (EE) after Ortho-Evra Patch Application**

| Parameter                                         | Norelgestromin (NGMN) | Ethinyl Estradiol (EE) |
|---------------------------------------------------|-----------------------|------------------------|
| Steady-State Concentration (Css)                  |                       |                        |
| Buttock Application                               | 0.80 ± 0.23 ng/mL     | 48.9 ± 16.1 pg/mL      |
| Arm Application                                   | 0.89 ± 0.22 ng/mL     | 55.6 ± 17.5 pg/mL      |
| Abdomen Application                               | 0.71 ± 0.24 ng/mL     | 42.1 ± 15.0 pg/mL      |
| Area Under the Curve (AUC <sub>0-168h</sub> )     |                       |                        |
| Buttock Application                               | 135 ± 39 ng·h/mL      | 8210 ± 2700 pg·h/mL    |
| Arm Application                                   | 150 ± 37 ng·h/mL      | 9340 ± 2940 pg·h/mL    |
| Abdomen Application                               | 119 ± 40 ng·h/mL      | 7070 ± 2520 pg·h/mL    |
| Maximum Concentration (C <sub>max</sub> )         | 1.8 ± 0.5 ng/mL       | 126 ± 47 pg/mL         |
| Time to Maximum Concentration (T <sub>max</sub> ) | ~48 hours             | ~48 hours              |
| Elimination Half-Life (t <sub>1/2</sub> )         | ~28 hours             | ~17 hours              |

**Table 3: Discontinuation Rates Due to Adverse Events in Phase III Trials**

| Adverse Event                           | Percentage of Subjects Discontinuing |
|-----------------------------------------|--------------------------------------|
| Nausea and/or Vomiting                  | 2.4%                                 |
| Application Site Reaction               | 1.9%                                 |
| Breast Discomfort, Engorgement, or Pain | 1.9%                                 |
| Headache                                | 1.1%                                 |
| Emotional Lability                      | 1.0%                                 |

## Experimental Protocols

The following sections detail the methodologies employed in the key clinical studies that supported the approval and characterization of the **Ortho-Evra** patch.

### Phase III Contraceptive Efficacy and Safety Studies (e.g., CONT-002, -003, -004)

**Study Design:** These were multicenter, open-label, parallel-group contraceptive studies. The duration of the studies was either 6 or 13 cycles.

**Participants:** The studies enrolled generally healthy women aged 18 to 45 who desired hormonal contraception.

**Inclusion Criteria:**

- Sexually active women at risk for pregnancy.
- Regular menstrual cycles.
- Willingness to use the patch as the sole method of contraception.

**Exclusion Criteria:**

- Contraindications to combination hormonal contraceptives (e.g., history of thromboembolic disorders, breast cancer, severe liver disease).
- Pregnancy or lactation.
- Use of medications known to interact with hormonal contraceptives.

**Treatment Regimen:**

- Subjects applied one **Ortho-Evra** patch per week for three consecutive weeks, followed by a one-week patch-free interval.
- The patch could be applied to the buttock, abdomen, upper outer arm, or upper torso (excluding the breasts).

**Efficacy Assessment:**

- The primary efficacy endpoint was the incidence of pregnancy.
- Contraceptive efficacy was assessed using the Pearl Index and life-table analysis.

**Safety Assessment:**

- Adverse events were recorded throughout the study.
- Physical and gynecological examinations, including vital signs and laboratory tests, were performed at baseline and at regular intervals.

## Pharmacokinetic Studies

**Study Design:** These were typically open-label, randomized, crossover studies in healthy female volunteers.

**Participants:** Healthy, non-pregnant women of reproductive age.

**Inclusion Criteria:**

- Good general health as determined by medical history, physical examination, and laboratory tests.
- Body mass index (BMI) within a specified range.
- Non-smokers.

**Exclusion Criteria:**

- Contraindications to hormonal therapy.
- Use of interacting medications.
- History of dermal hypersensitivity.

**Treatment Protocol:**

- A single **Ortho-Evra** patch was applied to a specified anatomical site (e.g., abdomen, buttock, arm, or torso).
- In crossover studies, each participant received the patch at different application sites in a randomized sequence, with a washout period between applications.
- Blood samples were collected at predefined time points before and after patch application.

#### Analytical Methodology:

- Serum concentrations of norelgestromin and ethinyl estradiol were determined using validated analytical methods, primarily radioimmunoassay (RIA).
- Radioimmunoassay (RIA) Principle: This technique is based on the competitive binding of a radiolabeled antigen (hormone) and an unlabeled antigen (hormone from the patient's sample) to a limited amount of a specific antibody. The amount of radioactivity is inversely proportional to the concentration of the unlabeled hormone in the sample. The radioactivity is typically measured using a gamma counter.

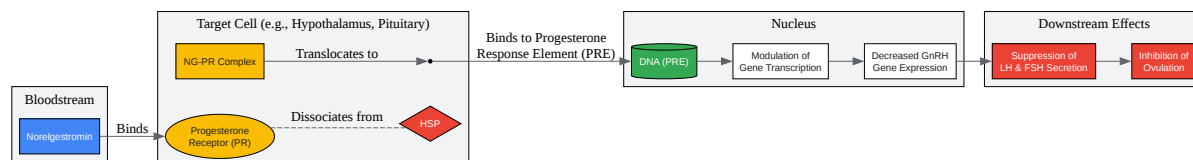
#### Pharmacokinetic Analysis:

- Pharmacokinetic parameters such as AUC, C<sub>max</sub>, T<sub>max</sub>, C<sub>ss</sub>, and t<sub>1/2</sub> were calculated from the serum concentration-time data.

## Mandatory Visualizations

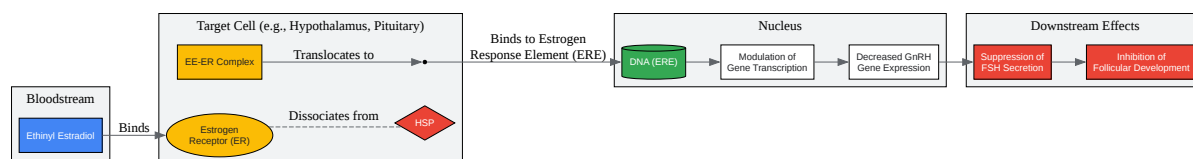
### Signaling Pathways

The contraceptive effect of the **Ortho-Evra** patch is mediated by the synergistic action of norelgestromin (a progestin) and ethinyl estradiol (an estrogen) on the hypothalamic-pituitary-ovarian axis.



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**Figure 1:** Norelgestromin Signaling Pathway.

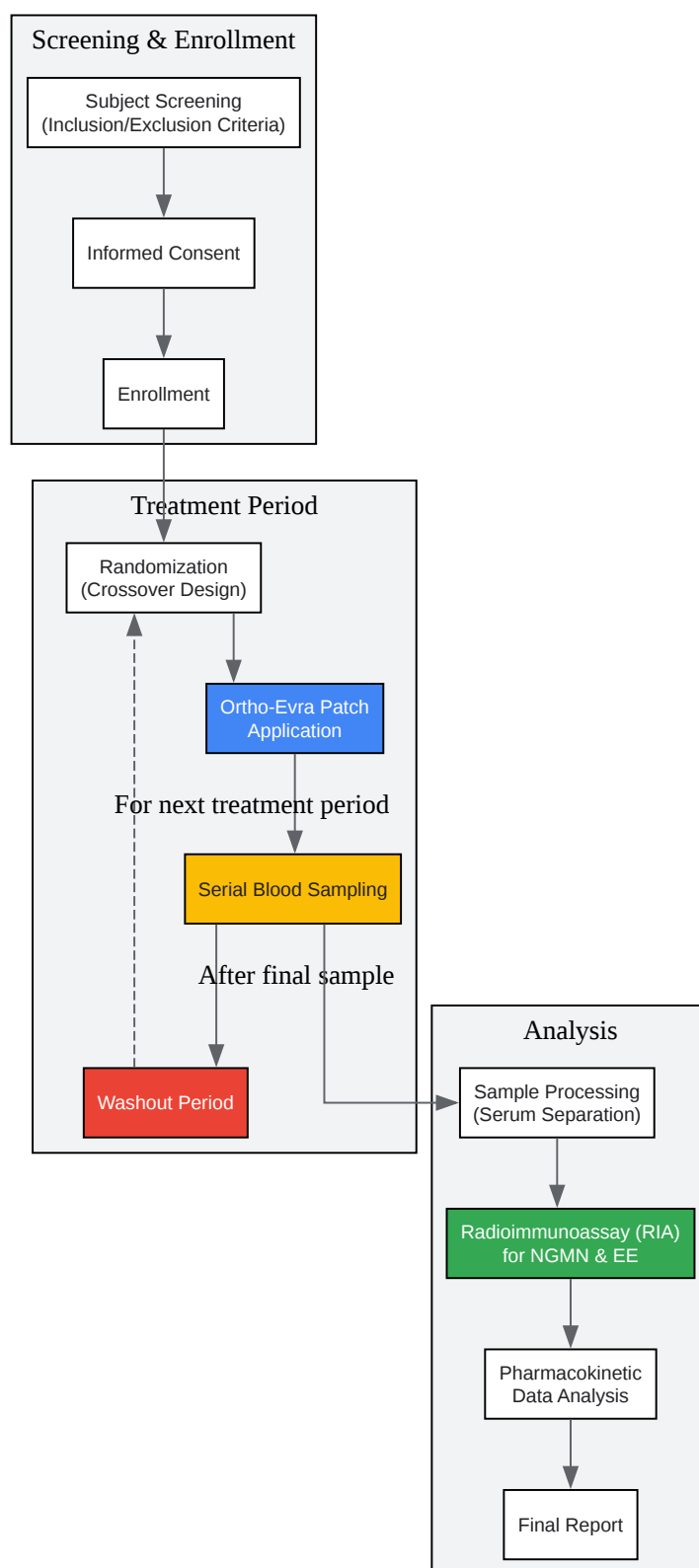


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**Figure 2:** Ethinyl Estradiol Signaling Pathway.

## Experimental Workflow

The following diagram illustrates a typical workflow for a pharmacokinetic study of the **Ortho-Evra** patch.



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**Figure 3:** Pharmacokinetic Study Workflow.

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